

Fluoroshield™ Removal for Restaining: A Technical Guide

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Compound of Interest

Compound Name: Fluoroshield

Cat. No.: B1167524

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Welcome to the technical support center. This guide provides detailed protocols and answers to frequently asked questions regarding the removal of **Fluoroshield™** mounting medium for the purpose of restaining immunofluorescence slides.

Frequently Asked Questions (FAQs)

Q1: Can I remove the coverslip and **Fluoroshield™** to restain my slide?

A1: Yes, it is possible to remove a coverslip mounted with **Fluoroshield™**, an aqueous mounting medium, to allow for restaining of the specimen.[\[1\]](#)[\[2\]](#) This process is most straightforward if the edges of the coverslip have not been sealed.

Q2: What is the recommended method for removing an unsealed coverslip mounted with **Fluoroshield™**?

A2: The recommended method involves soaking the slide in warm water. Specifically, immerse the slide in 37°C distilled or deionized water for several minutes to loosen the coverslip.[\[1\]](#)[\[2\]](#)[\[3\]](#) After the initial soak, you should be able to carefully slide the coverslip off. A subsequent soak and rinses will help to remove any residual mounting medium.[\[1\]](#)[\[2\]](#)

Q3: What should I do if the coverslip was sealed, for example, with nail polish?

A3: The provided protocols from the manufacturers primarily address the removal of unsealed coverslips.[\[1\]](#)[\[2\]](#)[\[3\]](#) If the coverslip has been sealed, you will first need to dissolve the sealant.

For a sealant like nail polish, a common solvent is acetone. You could try carefully applying acetone to the sealed edges with a cotton swab, being cautious to not let it come into extensive contact with the specimen. Once the seal is broken, you can proceed with the warm water incubation as described for unsealed coverslips.

Q4: Will the **Fluoroshield**[™] removal process affect the integrity of my tissue or cells?

A4: The recommended removal method using warm water is designed to be gentle.^[1]

However, the success of restaining can depend on the stability of the antigen and the initial fixation of the sample. Some loss of tissue or cells is always a possibility when removing and remounting a coverslip.

Q5: After removing the **Fluoroshield**[™] and coverslip, what is the next step before restaining?

A5: After successfully removing the coverslip and mounting medium, it is crucial to rinse the slide several times with warm water to ensure all residual **Fluoroshield**[™] is gone.^{[1][2]}

Following the rinses, you can proceed with your desired restaining protocol, which will typically begin with a blocking step.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Coverslip will not come off after warm water incubation.	Insufficient incubation time.	Increase the soaking time in 37°C water. You can try gently nudging the coverslip to see if it has loosened.
The coverslip was sealed.	If the edges were sealed (e.g., with nail polish), you will need to dissolve the sealant first. Carefully apply a solvent like acetone to the edges before attempting the warm water soak.	
Residual mounting medium is visible on the slide.	Inadequate rinsing.	After removing the coverslip, ensure you soak the slide for an additional few minutes in warm water and then rinse several times with fresh warm water to completely remove the mounting medium. [1] [2]
Loss of tissue or cell integrity after coverslip removal.	The tissue or cells were not sufficiently adherent.	This may be an issue with the initial sample preparation. For future experiments, ensure proper slide coating and fixation protocols are followed to maximize adherence.
The coverslip was removed too forcefully.	Always slide the coverslip off gently and slowly after it has been sufficiently loosened. [1]	

Experimental Protocol: Removal of Fluoroshield™ for Restaining

This protocol outlines the steps for removing an unsealed coverslip mounted with **Fluoroshield™** to allow for subsequent restaining.

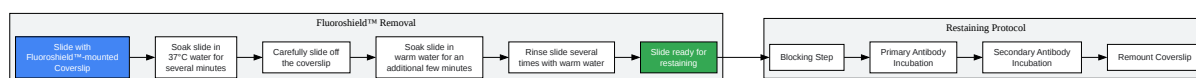
Materials:

- Staining jar or dish
- 37°C water bath or incubator
- Distilled or deionized water
- Forceps
- Pipette

Procedure:

- Prepare a warm water bath: Fill a staining jar or dish with distilled or deionized water and place it in a 37°C water bath or incubator until the water reaches temperature.
- Initial Soak: Place the slide(s) into the warm water.[\[1\]](#)[\[3\]](#)
- Incubate: Let the slide soak for several minutes. The exact time may vary, but 5-10 minutes is a good starting point.
- Loosen Coverslip: Carefully and slowly try to move or slide the coverslip using forceps or by gently nudging the edge.[\[1\]](#) If it does not move easily, return it to the warm water for a longer incubation.
- Remove Coverslip: Once loosened, gently slide the coverslip off the slide.
- Second Soak: To remove any remaining mounting medium, soak the slide in the warm water for an additional few minutes.[\[1\]](#)[\[2\]](#)
- Rinse: Rinse the slide several times with warm distilled or deionized water.[\[1\]](#)[\[2\]](#)
- Proceed with Restaining: The slide is now ready for your restaining protocol.

Workflow for Fluoroshield™ Removal and Restaining



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Caption: Workflow for removing **Fluoroshield™** and restaining a slide.

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